

# Proper Disposal of Rescalure: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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For immediate release – This document provides essential safety and logistical guidance for the proper disposal of **Rescalure**, a pheromone used in research and drug development. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the protection of the environment. **Rescalure** is classified as a skin sensitizer, very toxic to aquatic life with long-lasting effects, and is a flammable liquid.[1][2]

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for the specific **Rescalure**-containing product being used.[3]

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves when handling dispensers or solutions containing **Rescalure**.[3]
- Eye Protection: Avoid contact with eyes.[3]
- Ventilation: Use only outdoors or in a well-ventilated area. Avoid breathing vapors.[3]

General Hygiene:

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or using tobacco.[3]

- Do not contaminate water sources, food, or feed with the product or used containers.[3]

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Rescalure**.

Property	Value	Source
GHS Hazard Codes	H317, H400, H410	[1]
GHS Hazard Statements	May cause an allergic skin reaction, Very toxic to aquatic life, Very toxic to aquatic life with long lasting effects	[1]
Flash Point	13°C	[2]
Auto-ignition Temperature	250°C	[2]
Storage Stability	Stable for 12 months at ambient temperature (19.9 to 26.9°C) in a HDPE bottle	[2]

## Step-by-Step Disposal Protocol

The recommended method for the disposal of **Rescalure** and its contaminated materials is through an approved hazardous waste disposal facility.

### Step 1: Waste Identification and Segregation

- Identify all waste streams containing **Rescalure**. This includes:
  - Unused or expired **Rescalure** solutions.
  - Spent pheromone dispensers.
  - Contaminated labware (e.g., pipettes, vials, beakers).
  - Contaminated personal protective equipment (e.g., gloves).

- Materials used for spill cleanup.
- Segregate **Rescalure** waste from other laboratory waste to prevent cross-contamination and ensure proper disposal.

#### Step 2: Waste Collection and Storage

- Place all **Rescalure** waste into a designated and properly labeled hazardous waste container.
- The container must be:
  - Chemically compatible with **Rescalure**.
  - Leak-proof and have a secure closure.
  - Clearly labeled as "Hazardous Waste," "**Rescalure**," and with the appropriate hazard symbols (flammable, skin sensitizer, environmental hazard).
- Store the waste container in a cool, well-ventilated area, away from sources of ignition.<sup>[3]</sup>

#### Step 3: Disposal of Empty Containers

- Dispose of empty **Rescalure** containers according to local or state regulations.<sup>[4]</sup> Do not reuse empty containers.

#### Step 4: Spill Management

In the event of a spill:

- Ensure the area is well-ventilated and remove all sources of ignition.
- Wearing appropriate PPE, contain the spill.
- Use an absorbent material to collect the spilled liquid.
- Place the absorbent material and any other contaminated items into the designated hazardous waste container.

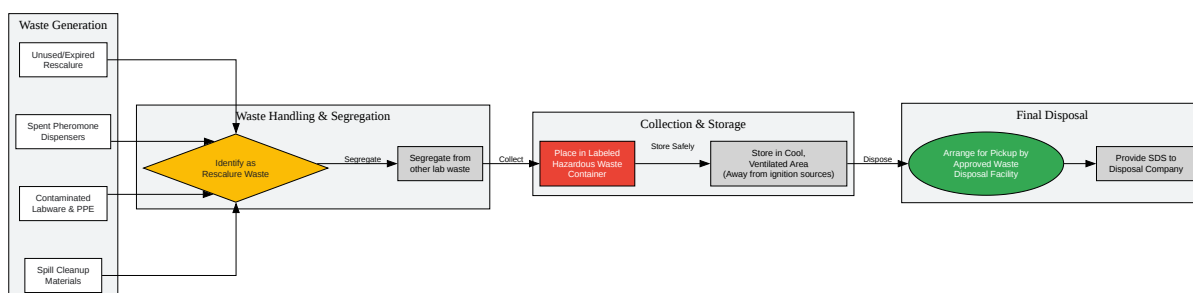
- Clean the spill area thoroughly.
- Dispose of all contaminated materials as hazardous waste.

#### Step 5: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal facility.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for the **Rescalure** product.

## Experimental Workflow and Disposal Pathway

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Rescalure** and associated materials in a laboratory setting.



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## References

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